

4,6-Bis(chloromethyl)-m-xylene safety and handling precautions

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Compound of Interest

Compound Name: 4,6-Bis(chloromethyl)-m-xylene

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An In-depth Technical Guide to the Safety and Handling of **4,6-Bis(chloromethyl)-m-xylene**

This guide provides comprehensive safety and handling information for **4,6-Bis(chloromethyl)-m-xylene**, intended for researchers, scientists, and professionals in drug development. The following sections detail hazard identification, first-aid measures, fire-fighting procedures, accidental release measures, handling and storage, exposure controls, personal protection, and toxicological information.

Chemical Identification

4,6-Bis(chloromethyl)-m-xylene is a chemical compound with the following identifiers:

- Chemical Name: **4,6-Bis(chloromethyl)-m-xylene**[\[1\]](#)
- CAS Number: 1585-15-5[\[1\]](#)
- Molecular Formula: C₁₀H₁₂Cl₂[\[1\]](#)
- Molecular Weight: 203.11 g/mol [\[1\]](#)
- Synonyms: 4,6-di(Chloromethyl)-m-xylene, Benzene, 1,5-bis(chloromethyl)-2,4-dimethyl-, 1,3-Bis(chloromethyl)-4,6-dimethylbenzene, 1,3-Dimethyl-4,6-bis(chloromethyl)benzene, 1,5-Bis(chloromethyl)-2,4-dimethylbenzene, Benzene, 1,3-bis-(chloromethyl)-4,6-dimethyl[\[1\]](#)

Hazard Identification

The hazard classification for xylene and its derivatives indicates significant risks.^[2] It is crucial to handle this chemical with appropriate precautions.

Table 1: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Flammable Liquids	3	H226: Flammable liquid and vapor. ^[3]
Acute Toxicity, Dermal	4	H312: Harmful in contact with skin. ^[3]
Acute Toxicity, Inhalation	4	H332: Harmful if inhaled. ^[3]
Skin Corrosion/Irritation	2	H315: Causes skin irritation. ^[3]
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation. ^{[2][3]}
Carcinogenicity	2	May cause cancer. ^[2]
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation. ^[3]
Specific Target Organ Toxicity (Repeated Exposure)	2	May cause damage to organs through prolonged or repeated exposure. ^[2]
Aspiration Hazard	1	H304: May be fatal if swallowed and enters airways. ^[3]
Hazardous to the Aquatic Environment, Chronic Hazard	3	H412: Harmful to aquatic life with long lasting effects. ^[3]

Signal Word: Danger^[3]

Precautionary Statements: Prevention:

- Obtain special instructions before use.
- Do not handle until all safety precautions have been read and understood.[\[2\]](#)
- Keep away from heat, hot surfaces, sparks, open flames, and other ignition sources. No smoking.[\[2\]](#)[\[3\]](#)
- Keep container tightly closed.[\[3\]](#)
- Ground and bond container and receiving equipment.[\[3\]](#)
- Use explosion-proof electrical, ventilating, and lighting equipment.[\[2\]](#)[\[3\]](#)
- Use only non-sparking tools.[\[2\]](#)[\[3\]](#)
- Take precautionary measures against static discharge.[\[2\]](#)[\[3\]](#)
- Do not breathe mist or vapors.
- Wash skin thoroughly after handling.[\[3\]](#)
- Do not eat, drink or smoke when using this product.
- Use only outdoors or in a well-ventilated area.[\[2\]](#)[\[3\]](#)
- Avoid release to the environment.[\[3\]](#)
- Wear protective gloves/protective clothing/eye protection/face protection.[\[2\]](#)[\[3\]](#)

First-Aid Measures

Immediate medical attention is required for all routes of exposure.[\[4\]](#)

Table 2: First-Aid Measures

Exposure Route	Protocol
Inhalation	Remove victim to fresh air and keep at rest in a position comfortable for breathing.[3][5] If not breathing, give artificial respiration.[6][7] Immediately call a POISON CENTER or doctor/physician.[4][5]
Skin Contact	Remove/Take off immediately all contaminated clothing.[3][5] Rinse skin with water/shower.[3][5] Wash off immediately with plenty of water for at least 15 minutes.[6] If skin irritation persists, call a physician.[6]
Eye Contact	Rinse cautiously with water for several minutes.[3][5] Remove contact lenses, if present and easy to do. Continue rinsing.[3][5] Immediately call a POISON CENTER or doctor/physician.[5]
Ingestion	Do NOT induce vomiting.[3][5][6] Rinse mouth.[5] Call a physician or poison control center immediately.[6] If vomiting occurs naturally, have victim lean forward.[6][7]

A rescuer should wear personal protective equipment, such as rubber gloves and air-tight goggles.[5]

Fire-Fighting Measures

This substance is a flammable liquid and vapor.[3] Vapors may form explosive mixtures with air and can travel to a source of ignition and flash back.[6] Containers may explode when heated.[6][7]

Table 3: Fire-Fighting Measures

Aspect	Details
Suitable Extinguishing Media	Dry chemical, foam, water spray, carbon dioxide.[5] Water mist may be used to cool closed containers.[6]
Unsuitable Extinguishing Media	Do not use a solid water stream as it may scatter and spread fire.[7]
Specific Hazards	Decomposes upon combustion to generate poisonous fumes, including carbon monoxide, carbon dioxide, and hydrogen chloride gas.[4][5][8]
Protective Equipment	Wear self-contained breathing apparatus pressure-demand, MSHA/NIOSH (approved or equivalent) and full protective gear.[4][6][8]

Accidental Release Measures

Personal Precautions:

- Use personal protective equipment as required.[6]
- Ensure adequate ventilation.[6]
- Remove all sources of ignition.[6]
- Take precautionary measures against static discharges.[6]
- Do not breathe vapors or aerosols.[3]
- Avoid substance contact.[3]
- Evacuate the danger area and consult an expert.[3]

Environmental Precautions:

- Do not let product enter drains.[3] There is a risk of explosion.[3]

- Do not flush into surface water or sanitary sewer system.[6][7]

Methods for Cleaning Up:

- Soak up with inert absorbent material.[6]
- Keep in suitable, closed containers for disposal.[6]
- Use spark-proof tools and explosion-proof equipment.[6]

Handling and Storage

Handling:

- Handle in accordance with good industrial hygiene and safety practice.[6]
- Wash hands and face thoroughly after handling.[5]
- Use a closed system or local exhaust ventilation.[5]
- Avoid contact with skin, eyes, and clothing.[5]
- Keep away from open flames, hot surfaces, and sources of ignition.[6]
- Take precautionary measures against static discharges.[6]

Storage:

- Keep containers tightly closed in a dry, cool, and well-ventilated place.[6]
- Store in a flammables area.[6]
- Store locked up.[5]
- Keep away from heat, sparks, and flame.[6]
- Store away from incompatible materials such as oxidizing agents, strong acids, bases, alcohols, amines, and metals.[5][6][8]

Exposure Controls/Personal Protection

Engineering Controls:

- Ensure that eyewash stations and safety showers are close to the workstation location.[\[6\]](#)
- Use adequate general or local exhaust ventilation to keep airborne concentrations below the permissible exposure limits.[\[6\]](#)
- Use explosion-proof electrical, ventilating, and lighting equipment.[\[6\]](#)

Table 4: Personal Protective Equipment (PPE)

Protection Type	Specification
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced. [4] [6] A dust respirator, self-contained breathing apparatus (SCBA), or supplied air respirator may be appropriate depending on the situation. [5]
Hand Protection	Impervious gloves. [5]
Eye/Face Protection	Safety goggles. [5] A face-shield may be required in some situations. [5] Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. [4] [6] [8]
Skin and Body Protection	Impervious protective clothing. [5] Protective boots may be required. [5]

Physical and Chemical Properties

Table 5: Physical and Chemical Properties of **4,6-Bis(chloromethyl)-m-xylene**

Property	Value	Unit	Source
Molecular Weight	203.11	g/mol	[1]
Standard Gibbs free energy of formation ($\Delta_f G^\circ$)	92.98	kJ/mol	[1]
Enthalpy of formation at standard conditions ($\Delta_f H^\circ_{\text{gas}}$)	-79.09	kJ/mol	[1]
Enthalpy of fusion at standard conditions ($\Delta_{\text{fus}} H^\circ$)	22.92	kJ/mol	[1]
Enthalpy of vaporization at standard conditions ($\Delta_{\text{vap}} H^\circ$)	50.89	kJ/mol	[1]
Log10 of Water solubility in mol/l ($\log_{10} WS$)	-4.49	[1]	

Stability and Reactivity

- Reactivity: May react with metals to form flammable hydrogen gas.[4][8]
- Chemical Stability: Stable under normal conditions.[8]
- Conditions to Avoid: Excess heat, keep away from open flames, hot surfaces, and sources of ignition.[6][8] Exposure to moisture.[8]
- Incompatible Materials: Strong oxidizing agents, strong acids, bases, alcohols, amines, and metals.[6][8]
- Hazardous Decomposition Products: Under fire conditions, may produce carbon monoxide (CO), carbon dioxide (CO₂), phosgene, and hydrogen chloride gas.[4][8]

- Hazardous Polymerization: Hazardous polymerization does not occur.[6]

Toxicological Information

The toxicological properties have not been fully investigated.[4] However, xylenes are known to cause a range of adverse health effects.

- Acute Toxicity: Harmful in contact with skin or if inhaled.[3]
- Symptoms of Overexposure: May include headache, dizziness, tiredness, nausea, and vomiting.[6][7]
- Skin and Eye Irritation: Causes skin irritation and serious eye irritation.[3]
- Respiratory Irritation: May cause respiratory irritation.[3]
- Aspiration Hazard: May be fatal if swallowed and enters airways.[3][9]
- Carcinogenicity: No ingredient of this product present at levels greater than or equal to 0.1% is identified as a probable, possible or confirmed human carcinogen by IARC, NTP, or OSHA.

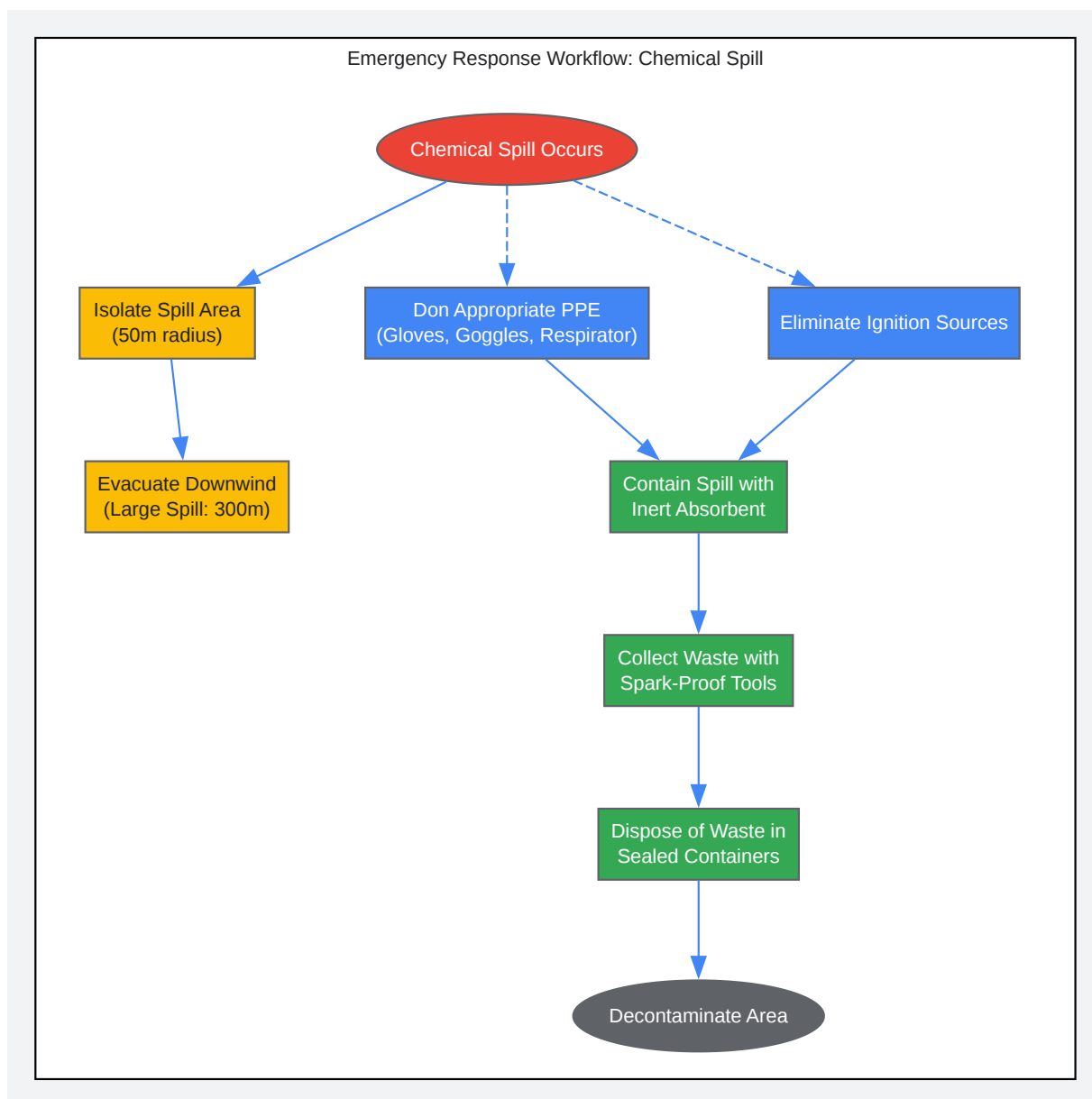
Experimental Protocols

Protocol for Handling Accidental Spills:

- Immediate Isolation: Isolate the spill or leak area for at least 50 meters (150 feet) in all directions.[10]
- Evacuation: For a large spill, consider an initial downwind evacuation for at least 300 meters (1000 feet).[10]
- Control Ignition Sources: Shut off all ignition sources.[2] Ensure no flares, smoking, or flames are in the hazard area.[2]
- Ventilation: Provide adequate ventilation.[2]

- Personal Protection: Wear appropriate personal protective equipment, including a respirator if ventilation is inadequate.[2]
- Containment: Stop the leak if it can be done without risk.[2] Use inert absorbent material (e.g., sand, diatomaceous earth) to contain and soak up the spill.[6][9]
- Cleanup: Use spark-proof tools and explosion-proof equipment for cleanup.[2][6] Collect the absorbed material into suitable, closed containers for disposal.[6]
- Decontamination: Solvent wash all contaminated surfaces with acetone followed by washing with a strong soap and water solution.[10] Do not re-enter the contaminated area until it has been verified as properly cleaned.[10]

Visualizations



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Caption: Workflow for responding to a chemical spill of **4,6-Bis(chloromethyl)-m-xylene**.

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